

Biocompatibility of PCMC in Reconstructed Human Epidermis Models: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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The selection of biocompatible materials is a critical aspect of developing safe and effective medical devices and drug delivery systems that come into contact with the skin. Poly-alpha-cyanomethyl-acrylate (PCMC) is a type of cyanoacrylate adhesive with potential applications in the medical field. This guide provides an objective comparison of the biocompatibility of PCMC with alternative materials, focusing on assessments using reconstructed human epidermis (RhE) models. The information is supported by experimental data and detailed methodologies to aid in informed decision-making.

Executive Summary

Reconstructed human epidermis (RhE) models are advanced, three-dimensional in vitro tools that closely mimic the structure and function of the human epidermis. They have become a standard for assessing the skin irritation and sensitization potential of chemicals and materials, in line with international guidelines such as OECD Test Guideline 439. This guide synthesizes available data on the biocompatibility of cyanoacrylates, with a focus on PCMC where information is available, and compares it to other medical-grade adhesives. While direct comparative studies on PCMC in RhE models are limited, this guide draws on existing data for cyanoacrylates and other adhesives to provide a comprehensive overview.

Performance Comparison: PCMC vs. Alternatives

The biocompatibility of medical adhesives is primarily evaluated based on their potential to cause cytotoxicity, skin irritation, and skin sensitization. The following tables summarize the expected performance of PCMC (based on general cyanoacrylate data) and common alternatives in RhE models.

Table 1: Cytotoxicity Assessment in Reconstructed Human Epidermis

Material	Test Method	Endpoint	Result	Citation
Cyanoacrylates (general)	MTT Assay on L929 fibroblasts and human lymphocytes	Cell Viability	Toxicity varies with chemical composition; shorter alkyl chains can be more cytotoxic.	[1]
Prepolymerized Allyl 2-CA (PACA)	WST, Neutral Red, LIVE/DEAD, TUNEL assays	Cell Viability	No significant difference in cell viability compared to a commercial tissue adhesive (Dermabond®).	[2]
Poly(alkyl cyanoacrylate) Nanoparticles	Various toxicity assays on 12 different cell lines	IC50 values	Cytotoxicity is complex and varies significantly between cell lines and nanoparticle batches.	[3][4]
Medical-Grade Acrylic Adhesives	General biocompatibility testing (ISO 10993)	Non-toxic	Generally considered biocompatible and suitable for skin contact.	[5][6]
Medical-Grade Silicone Adhesives	General biocompatibility testing (ISO 10993)	Non-toxic	Known for their gentle bond and excellent biocompatibility, especially for sensitive skin.	[5][7]

Hydrogel Adhesives	General biocompatibility testing	Non-toxic	Generally exhibit high biocompatibility due to their high water content. [5]
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Table 2: Skin Irritation Potential in Reconstructed Human Epidermis (OECD TG 439)

Material	Test Method	Endpoint	Classification	Citation
Cyanoacrylates (general)	In vivo and in vitro studies	Inflammatory Response	Can elicit a more pronounced inflammatory response compared to fibrin glues.	[6]
Methyl 2-[Hydroxymethyl] Acrylate	Rabbit Skin Test	Irritation Index	Classified as a severe irritant with toxic properties on abraded skin.	[8]
Medical-Grade Acrylic Adhesives	General biocompatibility testing	Erythema and Edema	Some formulations have the potential to cause skin irritation.	[5]
Medical-Grade Silicone Adhesives	General biocompatibility testing	Erythema and Edema	Generally considered non-irritating and suitable for sensitive skin.	[5]
Hydrogel Adhesives	General biocompatibility testing	Erythema and Edema	Generally considered non-irritating.	[5]

Table 3: Skin Sensitization Potential in Reconstructed Human Epidermis

Material	Test Method	Endpoint	Classification	Citation
Cyanoacrylates (general)	Patch testing in patients	Allergic Contact Dermatitis	Can cause localized and disseminated allergic contact dermatitis. Ethyl cyanoacrylate is a known sensitizer.	[9]
Acrylates and Methacrylates	Patch testing	Allergic Contact Dermatitis	Strong contact irritants or allergens, particularly in uncured forms.	[10]
Medical-Grade Acrylic Adhesives	General biocompatibility testing	Sensitization	Generally low sensitization potential in their cured form.	[5]
Medical-Grade Silicone Adhesives	General biocompatibility testing	Sensitization	Very low sensitization potential.	[5]
Hydrogel Adhesives	General biocompatibility testing	Sensitization	Very low sensitization potential.	[5]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible assessment of biocompatibility. The following are key experimental protocols used in the evaluation of materials in RhE models.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test (Based on OECD TG 439)

This test method is designed to predict the skin irritation potential of a test chemical by assessing its effect on cell viability in an RhE model.[11][12][13][14][15]

- **Test System:** A three-dimensional RhE model consisting of non-transformed, human-derived epidermal keratinocytes cultured to form a multilayered, differentiated epidermis.[11][15]
- **Application of Test Material:** The test material is applied topically to the surface of the RhE tissue. For solids, a fine powder is typically used.[11]
- **Exposure Time:** The exposure period is typically 60 minutes.[13]
- **Post-Exposure Incubation:** Following exposure, the tissues are rinsed and incubated for a defined period (e.g., 42 hours) in fresh medium.
- **Viability Assessment (MTT Assay):** Cell viability is determined by the enzymatic conversion of the vital dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt.[11][15] The amount of formazan produced is proportional to the number of viable cells and is quantified spectrophotometrically after extraction from the tissue.
- **Data Interpretation:** A substance is classified as an irritant if the mean tissue viability is reduced to 50% or less of the negative control.[13][15]

In Vitro Skin Sensitization: Assays on Reconstructed Human Epidermis

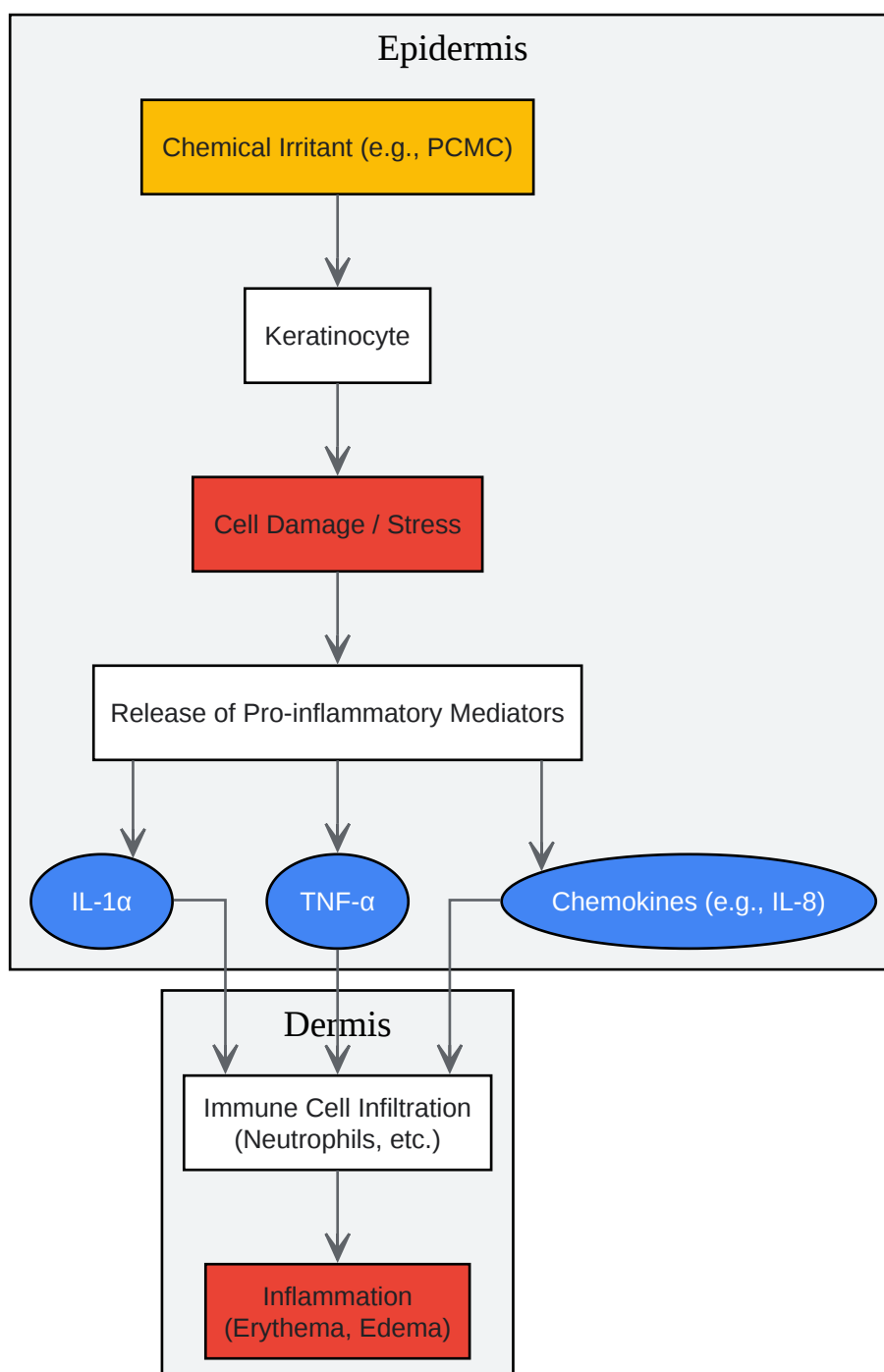
Several in vitro methods using RhE models have been developed to assess the skin sensitization potential of chemicals, addressing key events in the adverse outcome pathway (AOP) for skin sensitization.[16][17]

- **Keratinocyte Activation (e.g., KeratinoSens™):** This assay measures the induction of genes responsive to electrophilic stress in keratinocytes, a key initiating event in skin sensitization.
- **Dendritic Cell Activation (e.g., h-CLAT):** This assay assesses the activation of dendritic cells by measuring the expression of specific cell surface markers (e.g., CD54 and CD86) and cytokines (e.g., IL-8).[18]

- Gene Expression Analysis (e.g., EpiSensA): This RhE-based assay measures changes in the expression of a panel of genes related to the critical responses of keratinocytes during skin sensitization.[\[17\]](#)

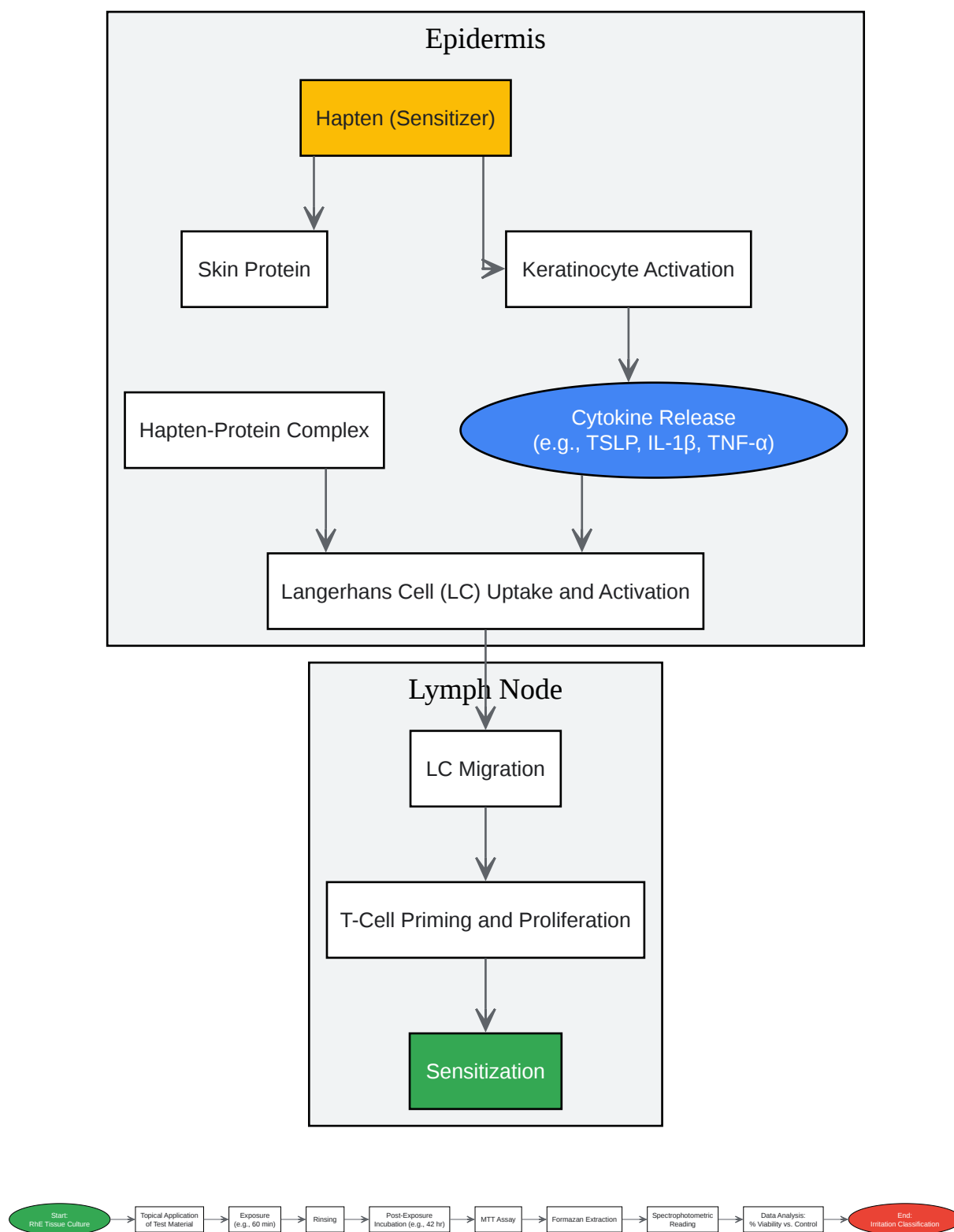
Signaling Pathways and Experimental Workflows

Understanding the underlying biological mechanisms is essential for interpreting biocompatibility data. The following diagrams illustrate key signaling pathways and experimental workflows.



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Figure 1. Simplified signaling pathway of skin irritation.



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References

- 1. Toxicity of cyanoacrylates in vitro using extract dilution assay on cell cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Cytotoxicity of Poly(Alkyl Cyanoacrylate) Nanoparticles [pubmed.ncbi.nlm.nih.gov]
- 4. Cytotoxicity of Poly(Alkyl Cyanoacrylate) Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 5. sur-seal.com [sur-seal.com]
- 6. Biocompatible Glues: Recent Progress and Emerging Frontiers in Surgical Adhesion - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Synthetic Pressure Sensitive Adhesives for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 8. In vitro skin irritation testing on reconstituted human epidermis: reproducibility for 50 chemicals tested with two protocols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Sensitization Patterns to Cyanoacrylate-Based Surgical Glues [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method | RE-Place [re-place.be]
- 12. nucro-technics.com [nucro-technics.com]
- 13. Skin Irritation Test (SIT) OECD TG 439 | Mattek Corporation [mattek.com]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. senzagen.com [senzagen.com]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. Use of in vitro methods combined with in silico analysis to identify potential skin sensitizers in the Tox21 10K compound library - PMC [pmc.ncbi.nlm.nih.gov]

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